

# Technical Support Center: Optimizing N-Dodecylglycine Hydrochloride Performance

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## Compound of Interest

Compound Name: *N-Dodecylglycine hydrochloride*

CAS No.: 21937-95-1

Cat. No.: B12678249

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Welcome to the technical support guide for **N-Dodecylglycine hydrochloride**, a versatile zwitterionic surfactant. This document is designed for researchers, scientists, and drug development professionals to provide in-depth insights and practical troubleshooting advice for its effective use. The performance of N-Dodecylglycine is intrinsically linked to the pH of your experimental system. Understanding and controlling this parameter is paramount to achieving reproducible and optimal results.

## Fundamental Science: The Zwitterionic Nature of N-Dodecylglycine

N-Dodecylglycine, also known as Lauryl Betaine or N,N-Dimethyl-N-dodecylglycine betaine, is an amphoteric surfactant.<sup>[1][2]</sup> Its molecular structure contains both a permanently positive quaternary ammonium headgroup and a pH-titratable negative carboxylate group.<sup>[1][2]</sup> This dual-charge nature defines it as a zwitterion, and its net charge is critically dependent on the solution's pH.

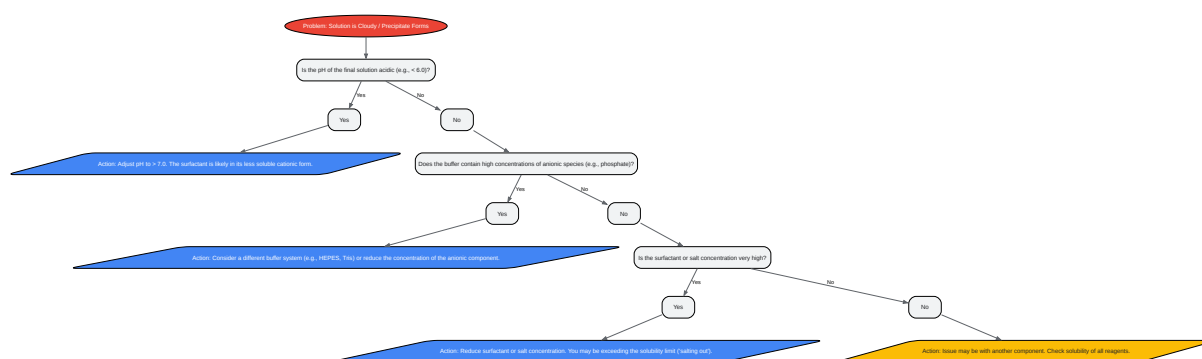
The key to controlling its behavior lies in understanding the pKa of the carboxylic acid group. While the quaternary ammonium group remains positively charged across the entire practical

pH range, the carboxylate group can be protonated or deprotonated.

- At Low pH ( $\text{pH} < \text{pK}_a$ ): The carboxylate group is protonated ( $-\text{COOH}$ ), neutralizing its negative charge. The molecule, therefore, carries a net positive charge due to the quaternary ammonium group. In this state, it behaves as a cationic surfactant.
- At High pH ( $\text{pH} > \text{pK}_a$ ): The carboxylate group is deprotonated ( $-\text{COO}^-$ ), carrying a negative charge. This balances the permanent positive charge of the quaternary ammonium group, resulting in a molecule with a net charge of zero. This is its zwitterionic state.<sup>[2]</sup>

Unlike simple amino acids, the isoelectric point (pI) of lauryl betaine, where the molecule is predominantly in its net-neutral zwitterionic state, is broad and extends across the neutral and alkaline pH range.<sup>[1]</sup>

## Diagram: pH-Dependent States of N-Dodecylglycine



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## Sources

- 1. Understanding Lauryl Betaine and CAPB: Which Surfactant Works Best in Personal Care Products [[elchemy.com](https://www.elchemy.com)]
- 2. [zhishangchem.com](https://www.zhishangchem.com) [[zhishangchem.com](https://www.zhishangchem.com)]
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